

Technical Support Center: Enhancing the Substantivity of Timberol on Fabric

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Compound of Interest

Compound Name: *Cyclohexanepropanol, 2,2,6-trimethyl-alpha-propyl-*

CAS No.: 70788-30-6

Cat. No.: B1583320

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Welcome to the technical support center dedicated to maximizing the performance of Timberol in fabric care applications. This guide is designed for researchers, formulators, and scientists in the fragrance and consumer goods industries. Here, we will explore the nuances of Timberol's interaction with textile substrates and provide actionable, evidence-based strategies to enhance its substantivity, ensuring a long-lasting and impactful olfactory experience for the end-user.

Our approach is rooted in a deep understanding of the physicochemical principles governing fragrance deposition and retention. We will move beyond simple protocols to explain the underlying mechanisms, empowering you to troubleshoot effectively and innovate within your formulations.

Section 1: Frequently Asked Questions (FAQs) - Understanding Timberol's Behavior

This section addresses fundamental questions about Timberol and its inherent properties that influence its performance on fabric.

Q1: What is Timberol and what are its key chemical properties relevant to fabric substantivity?

A: Timberol®, a synthetic aroma chemical, is prized for its potent, dry, and woody-amber fragrance profile. Chemically, it is 1-(2,2,6-trimethylcyclohexyl)hexan-3-ol. Several of its properties are crucial for understanding its substantivity on fabric:

- **Molecular Weight:** Timberol has a molecular weight of approximately 226.40 g/mol . This relatively high molecular weight contributes to its low volatility and inherent longevity.
- **LogP (Octanol-Water Partition Coefficient):** With a high LogP value of 5.9, Timberol is highly hydrophobic (lipophilic). This characteristic is a primary driver of its affinity for synthetic fabrics like polyester, which are also hydrophobic.
- **Vapor Pressure:** Timberol exhibits a very low vapor pressure (0.00051 mmHg @ 25°C), which means it evaporates slowly, a key factor in its performance as a base note and its overall tenacity.
- **Stability:** It is a stable molecule, particularly in alkaline conditions often found in laundry detergents, and it does not readily oxidize. This ensures the fragrance character remains consistent throughout the washing and drying process and on the stored fabric.

Q2: What does "substantivity" mean in the context of fragrances on fabric?

A: Substantivity refers to the affinity of a fragrance molecule for a substrate, in this case, fabric. It is a measure of how well the fragrance deposits onto the fabric from the wash or rinse water and how long it remains on the fabric after drying, during storage, and even during wear. High substantivity is desirable for base notes like Timberol to ensure a lasting scent impression.

Q3: On which types of fabrics is Timberol inherently more substantive?

A: Due to its hydrophobic nature (high LogP), Timberol has a greater natural affinity for hydrophobic fabrics.

- Polyester: Shows higher retention of hydrophobic perfume raw materials (PRMs) like Timberol.
- Cotton: As a more hydrophilic fiber, cotton has a lower inherent affinity for Timberol. However, during the rinse cycle, the breakdown of surfactant micelles can lead to a more pronounced redeposition of hydrophobic fragrances onto cotton.
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